

# Molecular weight and formula of Irganox 1035

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## Compound of Interest

Compound Name: Irganox 1035

Cat. No.: B1582434

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## In-Depth Technical Guide to Irganox 1035

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Irganox 1035** is a high-performance, sulfur-containing phenolic antioxidant and heat stabilizer. [1][2][3][4] It is primarily utilized in the stabilization of organic polymers, particularly in applications demanding robust protection against thermo-oxidative degradation. [1][5] Its chemical name is 2,2'-Thiodiethylene bis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate]. [5] This technical guide provides a comprehensive overview of the molecular and physical properties of **Irganox 1035**.

### Core Molecular and Physical Properties

A summary of the key quantitative data for **Irganox 1035** is presented in the table below, offering a clear comparison of its fundamental properties.

Property	Value	Unit
Molecular Formula	C38H58O6S	
Molecular Weight	642.93	g/mol
Melting Point	63 - 78	°C
Flash Point	140	°C
Density	~1.1	g/cm <sup>3</sup>
Bulk Density	0.53 - 0.63	g/ml

Note: The data presented is compiled from various technical sources.[\[5\]](#)[\[6\]](#)

## Chemical Structure and Identification

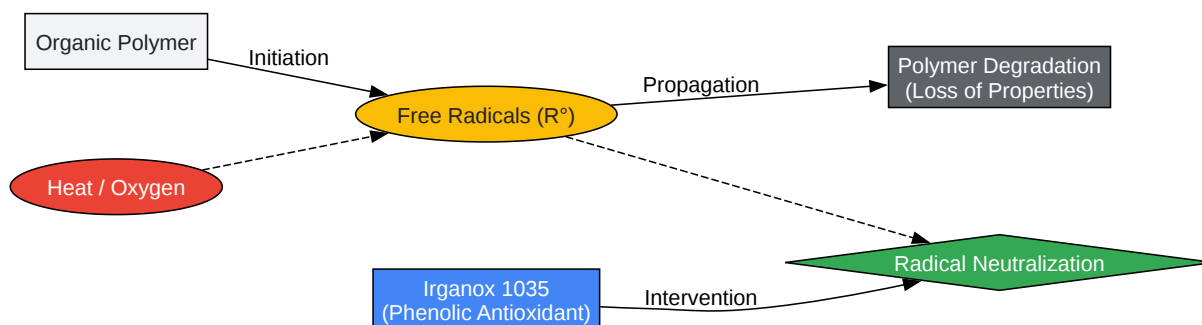
Identifier	Value
CAS Number	41484-35-9
IUPAC Name	2-[2-[3-(3,5-ditert-butyl-4-hydroxyphenyl)propanoyloxy]ethylsulfanyl]ethyl 3-(3,5-ditert-butyl-4-hydroxyphenyl)propanoate

## Applications and Functionality

**Irganox 1035** is extensively used as a primary antioxidant in a variety of polymers, including polyolefins (polyethylene, polypropylene), elastomers, adhesives, and synthetic fibers.[\[5\]](#)[\[7\]](#) Its principal function is to interrupt the degradation cycle initiated by heat and oxygen. The sterically hindered phenolic groups within its structure act as radical scavengers, neutralizing free radicals that would otherwise lead to polymer chain scission and loss of physical properties. The sulfur-containing moiety contributes to its overall stabilizing performance.

## Logical Workflow: Antioxidant Mechanism of Irganox 1035

The following diagram illustrates the fundamental mechanism by which **Irganox 1035** protects polymers from thermo-oxidative degradation.



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Caption: Protective mechanism of **Irganox 1035** against polymer degradation.

## Experimental Protocols

Detailed experimental protocols for evaluating the performance of antioxidants like **Irganox 1035** typically involve accelerated aging tests under controlled temperature and atmospheric conditions. Standard methodologies include:

- **Oven Aging:** Polymer samples containing varying concentrations of **Irganox 1035** are placed in a high-temperature oven. The physical and chemical properties (e.g., tensile strength, elongation at break, color change) are measured at regular intervals to determine the rate of degradation.
- **Melt Flow Index (MFI) Measurement:** The MFI of a polymer is a measure of its ease of flow when molten. This test is used to assess the degree of polymer chain scission caused by degradation. A stable MFI over time indicates effective stabilization by the antioxidant.
- **Oxidative Induction Time (OIT):** This is determined using Differential Scanning Calorimetry (DSC). A sample is heated to a specific temperature in an inert atmosphere, after which the atmosphere is switched to oxygen. The time taken for the onset of exothermic oxidation is the OIT, which is a measure of the antioxidant's effectiveness.

Note: Specific test conditions (temperature, time, atmosphere) are dependent on the polymer type and the end-use application.

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